An In-Depth Technical Guide to 1,1-Dimethoxy-2-(2-methoxyethoxy)ethane

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1,1-Dimethoxy-2-(2-methoxyethoxy)ethane*
CAS No.:	*94158-44-8*
Cat. No.:	*B1294909*

Get Quote

Abstract

This technical guide provides a comprehensive overview of **1,1-Dimethoxy-2-(2-methoxyethoxy)ethane**, a significant organic compound with key applications in pharmaceutical synthesis. The document elucidates the compound's chemical identity through a detailed breakdown of its IUPAC nomenclature, supported by its structural and molecular formulas. Key physicochemical properties are systematically tabulated for ease of reference. The guide further explores a validated synthetic pathway, presenting a detailed experimental protocol. A critical aspect of this document is its focus on the practical application of this compound as a key intermediate in the synthesis of Dirithromycin, a macrolide antibiotic. In line with our commitment to safety and scientific integrity, comprehensive safety and handling protocols are provided, based on current GHS classifications. All technical information is substantiated with citations from authoritative sources, and a complete list of references is provided for further consultation.

Chemical Identity and Nomenclature

© 2026 BenchChem. All rights reserved.

The compound **1,1-Dimethoxy-2-(2-methoxyethoxy)ethane** is systematically named according to the rules established by the International Union of Pure and Applied Chemistry (IUPAC). An understanding of its name reveals its precise chemical structure.

The IUPAC name "**1,1-dimethoxy-2-(2-methoxyethoxy)ethane**" indicates a two-carbon ethane backbone.[1] The locant '1,1-' signifies that two methoxy groups (-OCH3) are attached to the first carbon atom. The locant '2-' indicates that a 2-methoxyethoxy group [-OCH2CH2OCH3] is attached to the second carbon atom of the ethane chain.[1] This compound is also known by synonyms such as (2-Methoxyethoxy)acetaldehyde dimethyl acetal.[1][2]

The chemical structure can be visualized as follows:

Caption: Chemical structure of **1,1-Dimethoxy-2-(2-methoxyethoxy)ethane**.

Physicochemical Properties

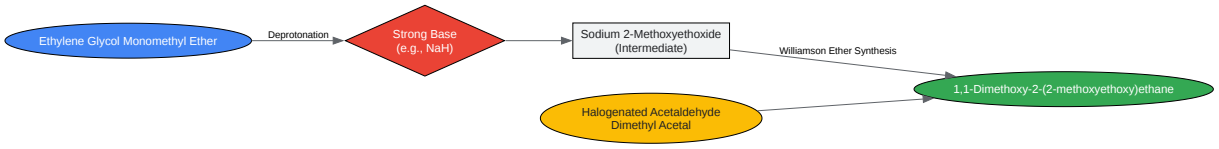
A thorough understanding of the physicochemical properties of a compound is fundamental for its application in research and development. The properties of **1,1-Dimethoxy-2-(2-methoxyethoxy)ethane** are summarized in the table below.

Property	Value	Source
Molecular Formula	$C_7H_{16}O_4$	[1][2][3]
Molecular Weight	164.20 g/mol	[1][2][3]
Density	1.000 g/mL at 20°C	[3]
Boiling Point	79-80°C at 9.9 mm Hg	[3]
Flash Point	80°C	[3]
Refractive Index	1.402	[3]
Solubility	Soluble in Chloroform, Ethyl Acetate	[3]
Appearance	Clear, colorless oil	[3]
CAS Number	94158-44-8	[1][2]

© 2026 BenchChem. All rights reserved.

Synthesis Pathway

The synthesis of **1,1-Dimethoxy-2-(2-methoxyethoxy)ethane** can be achieved through the Williamson ether synthesis.[3] This established method involves the reaction of an alkoxide with a primary alkyl halide. In this specific synthesis, ethylene glycol monomethyl ether serves as the starting material and solvent.[3] A strong base, such as sodium metal or sodium hydride, is used to deprotonate the alcohol, forming the corresponding sodium 2-methoxyethoxide intermediate.[3] This intermediate then reacts with a halogenated acetaldehyde dimethyl acetal in a one-pot synthesis to yield the final product.[3]



Click to download full resolution via product page

Caption: Williamson ether synthesis of **1,1-Dimethoxy-2-(2-methoxyethoxy)ethane**.

Experimental Protocol: Laboratory Scale Synthesis

This protocol outlines a general procedure for the synthesis of **1,1-Dimethoxy-2-(2-methoxyethoxy)ethane**.

Materials:

- Ethylene glycol monomethyl ether
- Sodium hydride (NaH)
- 2-Bromo-1,1-dimethoxyethane (or other suitable halogenated acetaldehyde dimethyl acetal)
- Anhydrous diethyl ether

© 2026 BenchChem. All rights reserved.

- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser
- Dropping funnel
- Inert atmosphere setup (e.g., nitrogen or argon)
- Separatory funnel
- Rotary evaporator

Procedure:

- Set up a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel under an inert atmosphere.
- In the flask, suspend sodium hydride in anhydrous diethyl ether.
- Slowly add ethylene glycol monomethyl ether to the suspension via the dropping funnel while stirring. The reaction is exothermic and will produce hydrogen gas, which should be vented safely.
- After the addition is complete, stir the mixture at room temperature until the evolution of hydrogen gas ceases, indicating the formation of the sodium 2-methoxyethoxide.
- Cool the reaction mixture in an ice bath.
- Slowly add 2-bromo-1,1-dimethoxyethane to the cooled mixture via the dropping funnel.
- After the addition, allow the reaction mixture to warm to room temperature and then reflux for several hours to ensure the completion of the reaction.

© 2026 BenchChem. All rights reserved.

- Cool the mixture to room temperature and quench the reaction by the slow addition of a saturated aqueous ammonium chloride solution.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer with brine, dry over anhydrous magnesium sulfate, and filter.
- Remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- Purify the crude product by fractional distillation under reduced pressure to obtain pure **1,1-Dimethoxy-2-(2-methoxyethoxy)ethane**.

Applications in Drug Development

1,1-Dimethoxy-2-(2-methoxyethoxy)ethane is a valuable intermediate in the pharmaceutical industry.[3] Its primary application is in the synthesis of Dirithromycin, a macrolide antibiotic.[3] Dirithromycin is used to treat a variety of bacterial infections, including acute and chronic bronchitis, community-acquired pneumonia, pharyngitis, tonsillitis, and uncomplicated skin and soft tissue infections.[3] It is considered a good oral substitute for erythromycin.[3] The specific chemical structure of **1,1-Dimethoxy-2-(2-methoxyethoxy)ethane** makes it a key building block in the multi-step synthesis of this complex antibiotic.

Safety and Handling

As with any chemical compound, proper safety precautions are paramount when handling **1,1-Dimethoxy-2-(2-methoxyethoxy)ethane**.

GHS Hazard Classification:

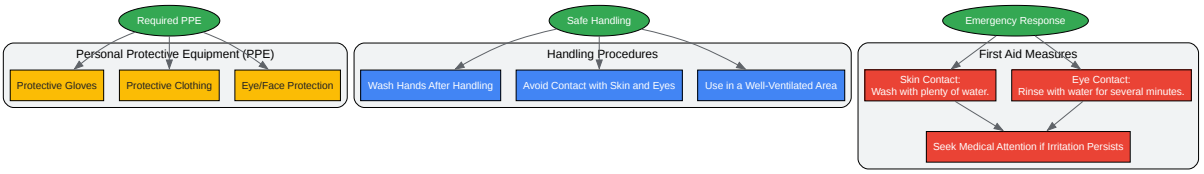
- Skin Irritation (Category 2): Causes skin irritation.[1]
- Eye Irritation (Category 2A): Causes serious eye irritation.[1]

Precautionary Statements:

- P264: Wash hands and any exposed skin thoroughly after handling.[1]

© 2026 BenchChem. All rights reserved.

- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[1]
- P302+P352: IF ON SKIN: Wash with plenty of water.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4]
- P332+P317: If skin irritation occurs: Get medical help.[1]
- P337+P317: If eye irritation persists: Get medical help.[1]



Click to download full resolution via product page

Caption: Key safety and handling protocols for **1,1-Dimethoxy-2-(2-methoxyethoxy)ethane**.

Protocol for Safe Handling and Storage

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[4]
- Avoid breathing vapors or mists.[4]
- Do not get in eyes, on skin, or on clothing.[4]

© 2026 BenchChem. All rights reserved.

- Wear appropriate personal protective equipment (PPE), including safety glasses with side shields or goggles, chemical-resistant gloves (e.g., nitrile rubber), and a lab coat.[4][5]
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.[4]
- Use non-sparking tools.[4]
- Ground and bond containers when transferring material.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[4]
- Keep in an inert atmosphere.[3]

Conclusion

1,1-Dimethoxy-2-(2-methoxyethoxy)ethane is a compound of significant interest, particularly within the pharmaceutical sector. Its well-defined structure, accessible synthetic route via the Williamson ether synthesis, and crucial role as an intermediate in the production of the antibiotic Dirithromycin underscore its importance. A comprehensive understanding of its physicochemical properties and strict adherence to the outlined safety and handling protocols are essential for its effective and safe utilization in research and manufacturing. This guide serves as a foundational resource for professionals engaged in the study and application of this versatile chemical.

References

- PubChem. (n.d.). **1,1-Dimethoxy-2-(2-methoxyethoxy)ethane**. National Center for Biotechnology Information. Retrieved from [Link]
- ChemBK. (2024, April 10). **1,1-Dimethoxy-2-(2-methoxyethoxy)ethane**, MEOADMA. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Global Substance Registration System (GSRS). (n.d.). **1,1-DIMETHOXY-2-(2-METHOXYETHOXY)ETHANE**. Retrieved from [Link]
- Chemsrc. (2025, August 25). 1,1-diethoxy-2-(2-methoxyethoxy)ethane. Retrieved from [Link]
- Epson. (2016, April 20). Safety Data Sheet. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1,1-Dimethoxy-2-(2-methoxyethoxy)ethane | C7H16O4 | CID 56738 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. chembk.com [chembk.com]
- 4. fishersci.com [fishersci.com]
- 5. files.support.epson.com [files.support.epson.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1,1-Dimethoxy-2-(2-methoxyethoxy)ethane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294909/docs#an-in-depth-technical-guide-to-1-1-dimethoxy-2-2-methoxyethoxy-ethane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.